

Navigating Specificity: A Comparative Guide to Substance P Antibodies in Immunoassays

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Compound of Interest

Compound Name: Substance P TFA

Cat. No.: B8069863

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For researchers, scientists, and drug development professionals, the accurate detection of Substance P (SP) is critical. As a key neuropeptide involved in pain transmission, inflammation, and mood disorders, its precise quantification in various biological samples is paramount. However, the tachykinin family, to which Substance P belongs, includes structurally similar peptides like Neurokinin A (NKA) and Neurokinin B (NKB). This structural homology presents a significant challenge in immunoassay development: the potential for antibody cross-reactivity, leading to inaccurate measurements. This guide provides a comparative analysis of commercially available Substance P antibodies and ELISA kits, focusing on their cross-reactivity profiles and providing supporting experimental data to aid in the selection of the most appropriate reagents for your research needs.

Understanding the Challenge: Tachykinin Family Homology

Substance P, Neurokinin A, and Neurokinin B share a conserved C-terminal amino acid sequence, which is often the immunogenic region used to generate antibodies. This shared epitope is the primary reason for the cross-reactivity observed in many immunoassays. Consequently, an antibody raised against Substance P may also bind to NKA and NKB, leading to an overestimation of Substance P levels. The degree of cross-reactivity can vary significantly between different antibodies, depending on the specific epitope they recognize and whether they are monoclonal or polyclonal.

Comparison of Substance P Antibodies

The choice of a primary antibody is a critical determinant of immunoassay specificity. Below is a comparison of several commercially available Substance P antibodies, highlighting their reported cross-reactivity with related tachykinins.

Antibody (Clone/Type)	Supplier	Catalog Number	Host	Cross- Reactivity Data
Monoclonal Antibody (SP- DE4-21)	Abcam	ab14184	Mouse	No cross- reactivity with human Neurokinin A, Neurokinin B, and Kassinin.[1]
Polyclonal Antibody	ImmunoStar	20064	Rabbit	Immunolabeling was not reduced by pre- adsorption with Neurokinin A, Neurokinin B, somatostatin, or neuropeptide K.
Monoclonal Antibody (NC1)	Merck Millipore	MAB356	Rat	No cross- reactivity to Leu- or Met- enkephalin, somatostatin or beta-endorphin. 5% cross- reactivity with Eledoisin.
Monoclonal Antibody (NC1/34HL)	Santa Cruz Biotechnology	sc-21715	Rat	Recommended for the detection of Substance P, Neurokinin A, and Neurokinin B, indicating cross-reactivity.
Polyclonal Antiserum	Dr. P. Petrusz (UNC)	505D3	Rabbit	Less than 0.05% cross-reactivity

with either NKA
or NKB.[2]

Polyclonal
Antibody

Synaptic
Systems

459 005

Guinea Pig

No cross-
reactivity to
neurokinin A,
neurokinin B, or
the unprocessed
precursor
protein.

Comparison of Substance P ELISA Kits

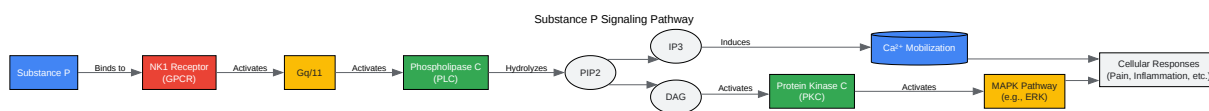
Enzyme-Linked Immunosorbent Assay (ELISA) kits are a common tool for the quantification of Substance P in various sample types. The specificity of these kits is largely determined by the antibody used. Here, we compare the cross-reactivity of several commercially available Substance P ELISA kits.

ELISA Kit	Supplier	Catalog Number	Assay Type	Cross-Reactivity Data
Substance P ELISA Kit	Abcam	ab288318	Competitive	Substance P: 100%, Substance P (4-11): >100%, Substance P (7-11): >100%, Substance P (3-11): 66%, Physalaemin: 50%, Eledoisin: <0.001%, α -Neurokinin (Neurokinin A): <0.001%, β -Neurokinin (Neurokinin B): <0.001%, Somatostatin: <0.001%, Substance P (1-4): <0.001%. [3]
Parameter™ Substance P Immunoassay	R&D Systems	KGE007	Competitive	Cross-reactivity observed with one or more available related molecules; specific quantitative data not provided on the product datasheet. [4] [5]

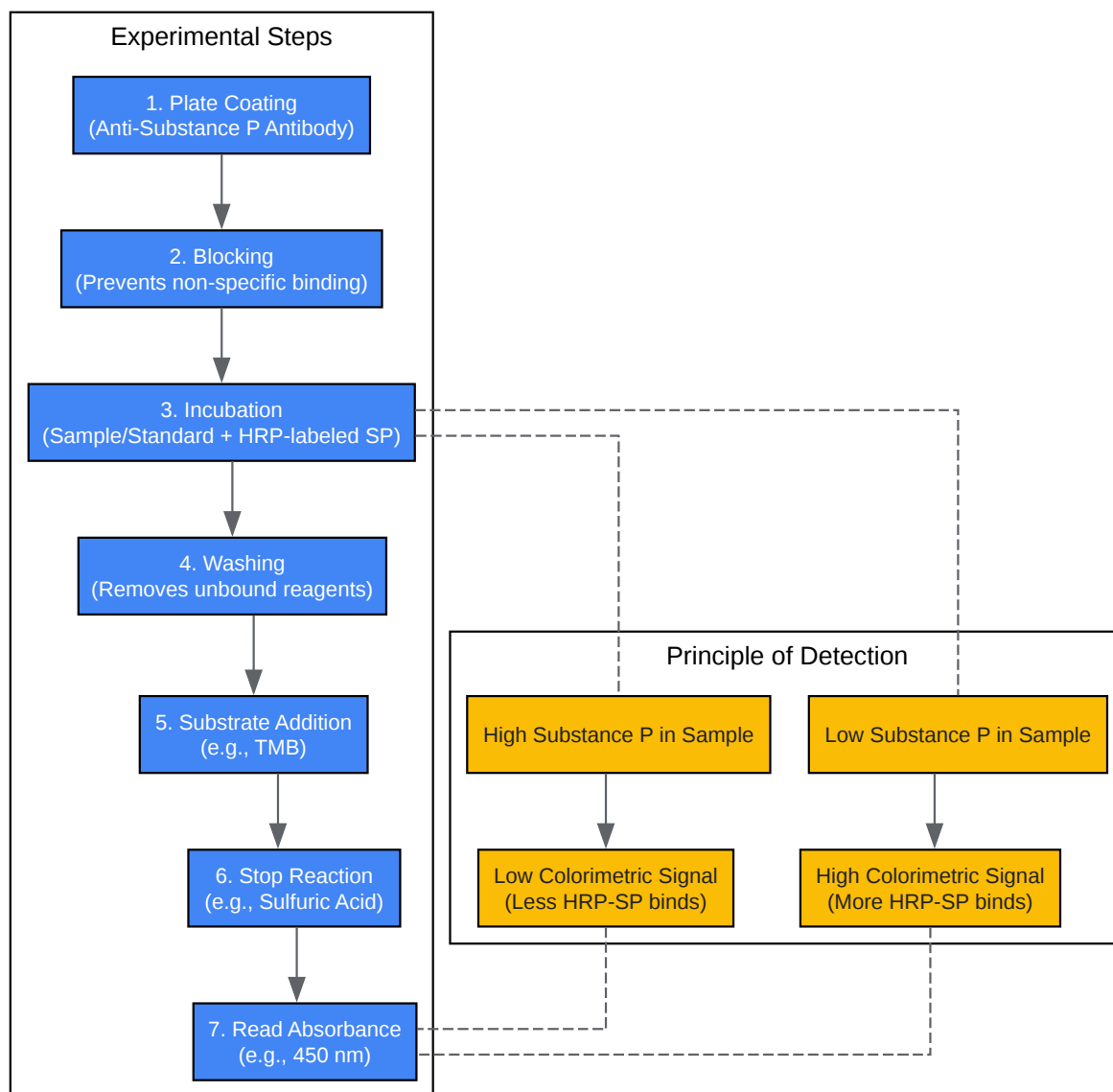
Substance P Competitive ELISA Kit	Invitrogen	EEL013	Competitive	The manual should be consulted for specific cross-reactivity data, as it is stated to be rigorously validated for specificity. [6]
SP(Substance P) ELISA Kit	Elabscience	E-EL-0067	Competitive	Claims no significant cross-reactivity or interference between Substance P and its analogues.
Substance P ELISA Kit	Antibodies.com	A326981	Competitive	Claims no significant cross-reactivity or interference between Substance P and analogues was observed.
Substance P EIA Kit	Cayman Chemical	583751	Competitive	Due to cross-reactivity with Hemokinin-1, this kit is not recommended for use with serum and plasma samples. [1]

Signaling Pathways and Experimental Workflows

To provide a comprehensive resource, we include diagrams of the Substance P signaling pathway and a typical experimental workflow for a competitive ELISA.



Competitive ELISA Workflow



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